

"physical characteristics of Methyl 2-amino-5-propylthiophene-3-carboxylate"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl 2-amino-5-propylthiophene-3-carboxylate*

Cat. No.: *B182007*

[Get Quote](#)

An In-depth Technical Guide on the Physical Characteristics of **Methyl 2-amino-5-propylthiophene-3-carboxylate**

This technical guide provides a detailed overview of the known and predicted physical characteristics of **Methyl 2-amino-5-propylthiophene-3-carboxylate**. The information is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis. Due to the limited availability of direct experimental data for this specific compound, this guide also includes data from the closely related analogue, Methyl 2-amino-5-methylthiophene-3-carboxylate, for comparative purposes.

Core Physical Characteristics

The physical properties of **Methyl 2-amino-5-propylthiophene-3-carboxylate** are essential for its handling, formulation, and application in research and development. Below is a summary of its key physical data.

Property	Value	Source
Molecular Formula	C10H15NO2S	Calculated
Molecular Weight	213.30 g/mol	Calculated[1]
Appearance	Predicted to be a solid at room temperature.	Inferred from related compounds[2]
Melting Point	No data available.	
Boiling Point	No data available.	
Solubility	No data available.	

Note on Analogous Compound Data:

For reference, the closely related compound, Methyl 2-amino-5-methylthiophene-3-carboxylate, has the following properties:

- Molecular Formula: C7H9NO2S[2]
- Molecular Weight: 171.22 g/mol [3]
- Appearance: Light yellow or yellow solid[3], White to pale brown solid[4]
- Melting Point: 76-81 °C

Experimental Protocols: Synthesis of 2-Aminothiophene Derivatives

The synthesis of **Methyl 2-amino-5-propylthiophene-3-carboxylate** can be achieved through a modified Gewald reaction. This one-pot condensation reaction is a common and efficient method for preparing substituted 2-aminothiophenes. The following protocol is adapted from established procedures for similar compounds.[5]

Gewald Three-Component Reaction:

This reaction involves the condensation of an appropriate ketone or aldehyde, an active methylene nitrile (in this case, methyl cyanoacetate), and elemental sulfur in the presence of a basic catalyst.

Materials:

- Pentanal (for the 5-propyl substituent)
- Methyl cyanoacetate
- Elemental sulfur
- Morpholine (catalyst)
- Methanol (solvent)
- Ethyl acetate (for extraction)
- Anhydrous magnesium sulfate (for drying)
- Silica gel for column chromatography

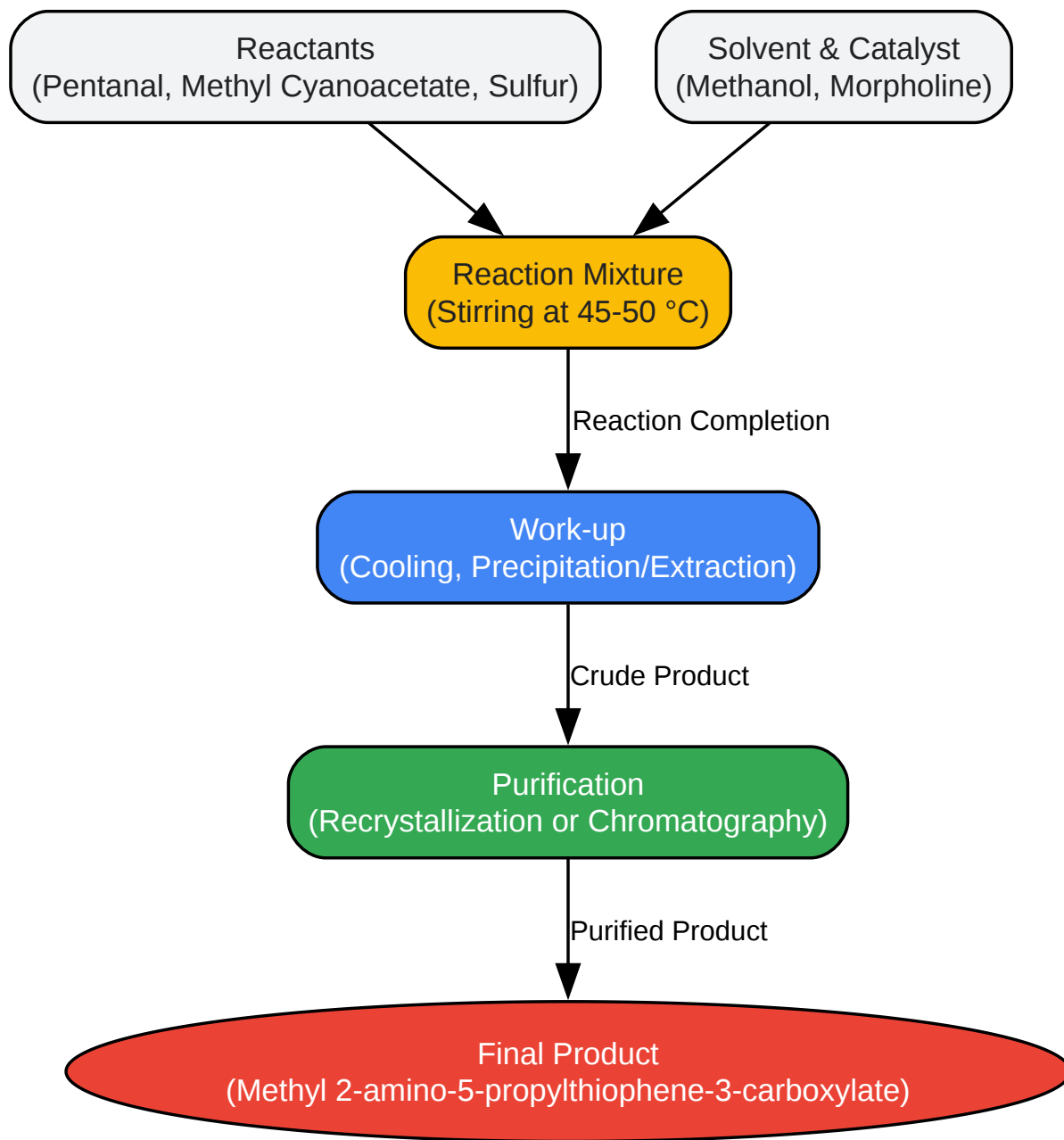
Procedure:

- To a stirred mixture of pentanal (1 equivalent), methyl cyanoacetate (1 equivalent), and elemental sulfur (1 equivalent) in methanol, slowly add morpholine (0.2-0.5 equivalents) at 35-40 °C.
- Stir the reaction mixture at 45-50 °C for several hours (typically 3-12 hours), monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, allow the mixture to cool to room temperature.
- Add water to the reaction mixture to precipitate the crude product.
- Filter the precipitate and wash with cold ethanol.
- If a precipitate does not form, extract the aqueous mixture with ethyl acetate.

- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Remove the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by recrystallization from ethanol or by column chromatography on silica gel to yield the pure **Methyl 2-amino-5-propylthiophene-3-carboxylate**.

Visualization of Synthetic Workflow

The following diagram illustrates the general workflow for the synthesis of **Methyl 2-amino-5-propylthiophene-3-carboxylate** via the Gewald reaction.



[Click to download full resolution via product page](#)

General workflow for the synthesis of **Methyl 2-amino-5-propylthiophene-3-carboxylate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl 3-amino-5-tert-butylthiophene-2-carboxylate | C₁₀H₁₅NO₂S | CID 2777503 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Methyl 2-amino-5-methylthiophene-3-carboxylate [cymitquimica.com]
- 3. methyl 2-amino-5-methylthiophene-3-carboxylate 19369-53-0--Dancheng Huatai Biotechnology Co., Ltd. [htbioth.com]
- 4. Methyl 2-aminothiophene-3-carboxylate, 97% 5 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- 5. asianpubs.org [asianpubs.org]
- To cite this document: BenchChem. ["physical characteristics of Methyl 2-amino-5-propylthiophene-3-carboxylate"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b182007#physical-characteristics-of-methyl-2-amino-5-propylthiophene-3-carboxylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com